

"Reactive blue 5 CAS number and molecular formula"

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An In-depth Technical Guide to Reactive Blue 5

This technical guide provides a comprehensive overview of **Reactive Blue 5** (C.I. **Reactive Blue 5**), a synthetic anthraquinone dye. It is intended for researchers, scientists, and professionals in drug development and other relevant scientific fields. This document details its chemical and physical properties, synthesis, and common experimental applications.

Chemical and Physical Properties

Reactive Blue 5 is a vibrant blue dye known for its use in the textile industry due to its ability to form covalent bonds with fibers, leading to excellent wash fastness.[1] Its core structure is based on an anthraquinone chromophore.[2]



Property	Value	Reference
CAS Number	16823-51-1	[1][2][3][4][5]
Molecular Formula	C29H20CIN7O11S3	[1][3][4][5][6]
Molecular Weight	774.16 g/mol	[4][6]
IUPAC Name	1-amino-4-[[3-[[4-chloro-6-[(3-sulfophenyl)amino]-1,3,5-triazin-2-yl]amino]-4-sulfophenyl]amino]-9,10-dioxoanthracene-2-sulfonic acid	[1]
Synonyms	Procion Brilliant Blue HGR, Blue K-GR, C.I. 61205:I	[2][4][7]
Appearance	Dark blue powder	[2][4]
Solubility	Soluble in water	[1]

Experimental Protocols

The synthesis of **Reactive Blue 5** is a multi-step process involving the condensation of several key intermediates.[2][4]

Materials:

- 1-Amino-4-bromo-9,10-dioxo-9,10-dihydroanthracene-2-sulfonic acid
- 2,4-Diaminobenzenesulfonic acid
- 2,4,6-Trichloro-1,3,5-triazine (cyanuric chloride)
- · 3-Aminobenzenesulfonic acid
- Sodium bicarbonate

Procedure:



- First Condensation: 1-Amino-4-bromo-9,10-dioxo-9,10-dihydroanthracene-2-sulfonic acid is condensed with 2,4-Diaminobenzenesulfonic acid.
- Second Condensation: The resulting product is then condensed with 2,4,6-Trichloro-1,3,5-triazine.
- Third Condensation: A final condensation reaction is carried out with 3-Aminobenzenesulfonic acid.
- Salting Out: The final product, Reactive Blue 5, is isolated from the reaction mixture by salting-out.[2][4]

Reactive Blue 5 is widely used for dyeing cellulosic fibers like cotton.[2] The following protocol outlines a typical laboratory-scale dyeing process.

Materials:

- Reactive Blue 5 dye
- Cotton fabric
- Sodium carbonate (Na₂CO₃)
- Padding mangle
- Steamer

Procedure:

- Dye Bath Preparation: Prepare an aqueous solution of **Reactive Blue 5** at a concentration of 10-50 g/L and sodium carbonate at 3-20 g/L.
- Dipping: Immerse the cotton fabric in the dye solution for 1-15 minutes at room temperature.
- Padding: Pass the fabric through a padding mangle to ensure about 80% pickup of the dye solution.
- Drying: Dry the padded fabric at 50°C for 2 minutes.



- Steaming: Steam the dried fabric at 100°C for 5-60 minutes to fix the dye to the fibers.[8]
- Washing: Thoroughly wash the dyed fabric to remove any unfixed dye.

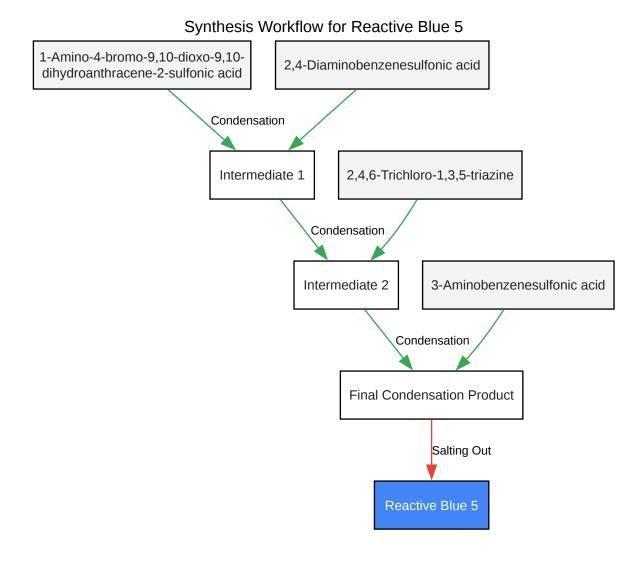
Applications in Research

Beyond textiles, **Reactive Blue 5** is utilized in various research applications:

- Bioremediation Studies: It serves as a model compound for studying the degradation of persistent organic pollutants from wastewater.[1] Research has explored its removal using adsorption methods on materials like carbon nanotubes.[9]
- Antimicrobial Research: Some studies have investigated its potential as an antimicrobial agent, showing inhibitory effects on the growth of various bacteria and fungi.[1]
- Fluorescent Labeling: Its fluorescent properties make it useful in certain biological assays.[1]

Visualizations



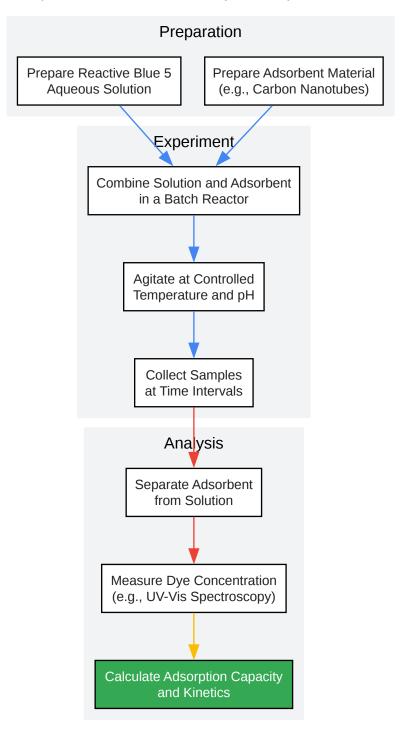


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Caption: A diagram illustrating the multi-step condensation synthesis of Reactive Blue 5.



Experimental Workflow for Dye Adsorption Studies



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